

ME1111: Application Notes and Protocols for Topical Research

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Compound of Interest

Compound Name: ME1111

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These application notes provide a comprehensive overview of **ME1111**, a novel topical antifungal agent, for research and development applications. This document details its mechanism of action, summarizes key quantitative data, and provides detailed protocols for relevant in vitro experiments.

Introduction

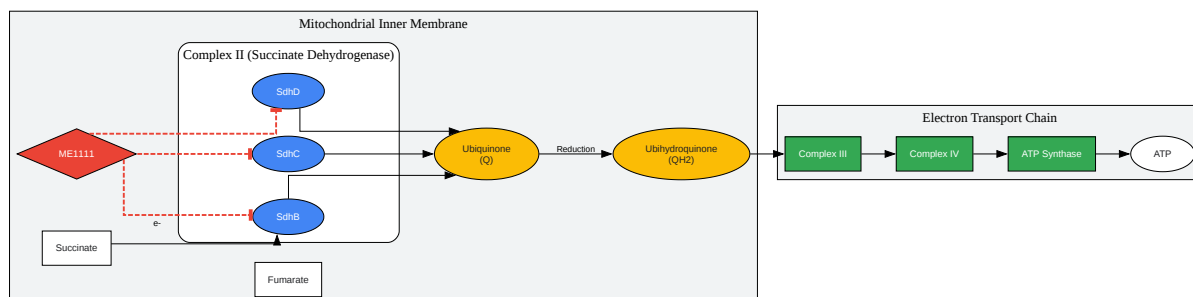
ME1111 is a novel, small-molecule antifungal agent specifically designed for the topical treatment of onychomycosis, a fungal infection of the nail.^{[1][2][3][4]} Its low molecular weight (202.25 g/mol) facilitates excellent penetration of the human nail plate.^{[3][5]} **ME1111** exhibits potent activity against dermatophytes, the primary causative agents of onychomycosis, such as *Trichophyton rubrum* and *Trichophyton mentagrophytes*.^{[3][6]}

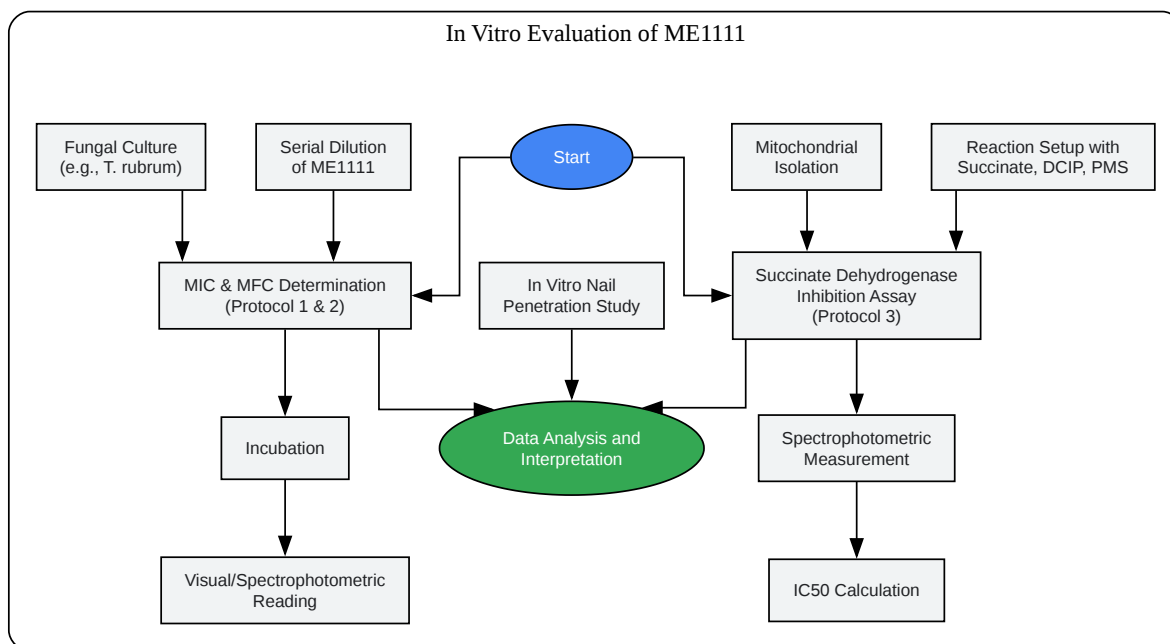
Mechanism of Action

ME1111 functions as a selective inhibitor of succinate dehydrogenase (SQR), also known as complex II, in the mitochondrial electron transport chain of dermatophytes.^{[1][2][6][7]} This inhibition blocks the conversion of succinate to fumarate, a critical step in the tricarboxylic acid (TCA) cycle and cellular respiration, ultimately leading to a depletion of ATP and fungal cell death.^[7] Studies have shown that **ME1111**'s inhibitory action is highly selective for fungal SQR over the corresponding human enzyme.^{[1][6]} Point mutations in the genes encoding the SdhB,

SdhC, and SdhD subunits of succinate dehydrogenase have been shown to confer resistance to **ME1111**, confirming its target.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signaling Pathway Diagram





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